

preparing AZ'3137 stock solution and working concentrations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZ'3137
Cat. No.: B15544932

[Get Quote](#)

Application Notes and Protocols: AZ'3137

For Researchers, Scientists, and Drug Development Professionals

Introduction

AZ'3137 is a potent and selective, orally bioavailable PROTAC (Proteolysis Targeting Chimera) designed to degrade the Androgen Receptor (AR).[1][2] It functions by forming a ternary complex between the AR and the E3 ubiquitin ligase Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of the AR.[3][4] This mechanism of action makes **AZ'3137** a valuable tool for studying AR signaling pathways and a potential therapeutic agent in androgen-dependent pathologies such as prostate cancer.[3][5][6] These application notes provide detailed protocols for the preparation of **AZ'3137** stock solutions and their use in common in vitro assays.

Physicochemical and Biological Properties

A summary of the key physicochemical and biological properties of **AZ'3137** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Weight	801.89 g/mol	[2]
Chemical Formula	C43H47F4N7O4	[2]
CAS Number	2960179-55-7	[1][2]
Appearance	Crystalline solid	
Solubility	DMSO (up to 10 mM)	
Mechanism of Action	PROTAC AR Degradator	[1][3]
E3 Ligase Recruited	Cereblon (CRBN)	[3]
Biological Activity	Degrades wild-type and L702H mutant AR	[1][3]
DC50 in LNCaP cells	22 nM	[1]
GI50 in LNCaP cells	74 nM	[1]

Experimental Protocols

Preparation of AZ'3137 Stock Solution (10 mM in DMSO)

Materials:

- **AZ'3137** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Balance

Protocol:

- Equilibrate Reagents: Allow the **AZ'3137** powder and DMSO to come to room temperature before use.
- Weighing **AZ'3137**: Accurately weigh a specific amount of **AZ'3137** powder using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.802 mg of **AZ'3137** (Molecular Weight = 801.89 g/mol).
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **AZ'3137** powder. To continue the example, add 100 μ L of DMSO to the 0.802 mg of **AZ'3137**.
- Mixing: Vortex the solution thoroughly until the **AZ'3137** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid dissolution, but avoid excessive heat.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Preparation of Working Concentrations

Materials:

- 10 mM **AZ'3137** stock solution in DMSO
- Appropriate sterile cell culture medium or assay buffer
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Protocol (Example: Preparing a 10 μ M working solution):

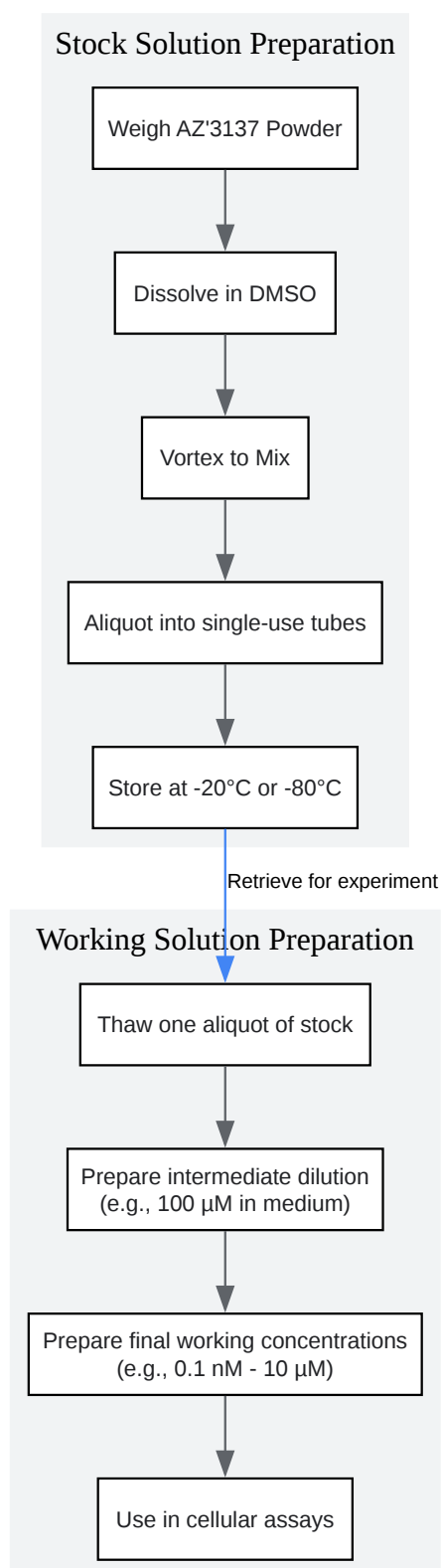
- Intermediate Dilution (Optional but Recommended): It is often more accurate to perform a serial dilution. For instance, first dilute the 10 mM stock solution 1:100 in cell culture medium

to create a 100 μM intermediate solution. To do this, add 1 μL of the 10 mM stock to 99 μL of medium.

- **Final Dilution:** From the 100 μM intermediate solution, perform a 1:10 dilution to achieve the final 10 μM working concentration. For example, add 10 μL of the 100 μM solution to 90 μL of cell culture medium.
- **Vehicle Control:** It is crucial to prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **AZ'3137** used in the experiment. This accounts for any effects of the solvent on the cells.
- **Use in Assays:** The prepared working solutions can now be used in various cellular assays. For instance, in cell proliferation assays, LNCaP cells can be treated with **AZ'3137** at concentrations ranging from 0 to 10 μM for 7 days.[1] For AR degradation studies, cells can be treated with concentrations from 0.1 nM to 10 μM for 24 hours.[1]

Visualizations

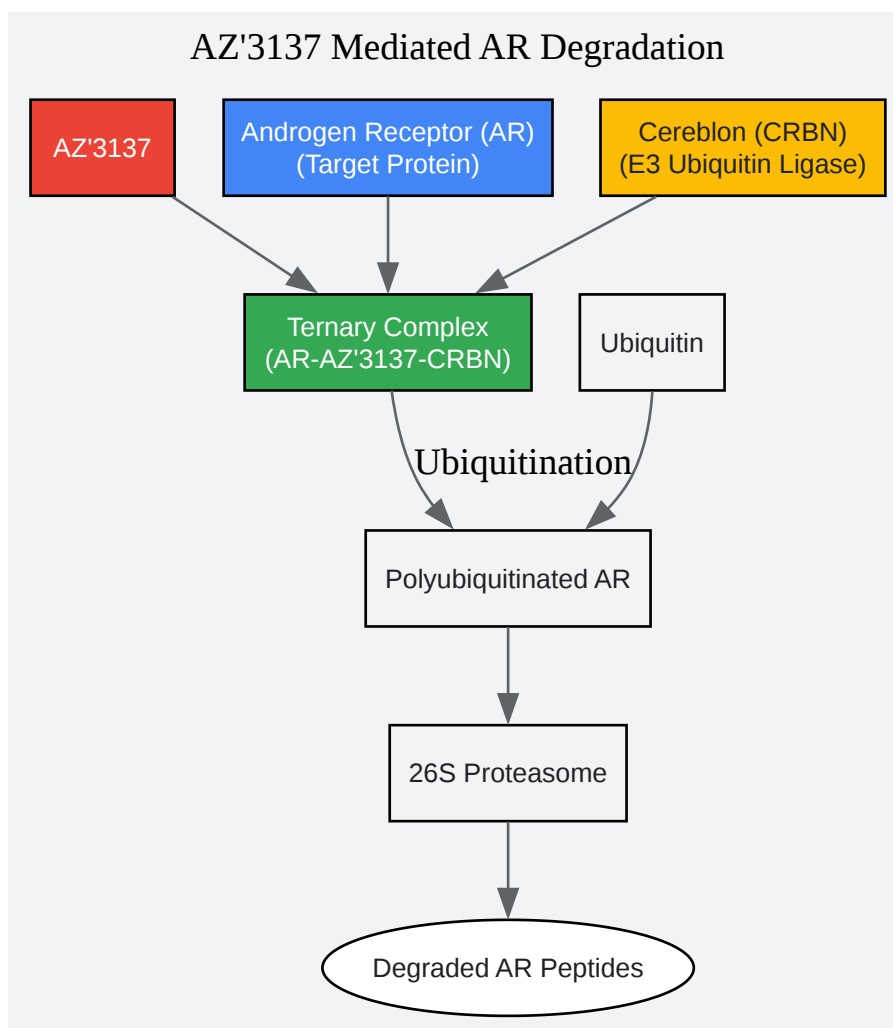
Experimental Workflow for Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **AZ'3137** stock and working solutions.

AZ'3137 Mechanism of Action: AR Degradation



[Click to download full resolution via product page](#)

Caption: Mechanism of **AZ'3137**-induced degradation of the Androgen Receptor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [4. PROTACs in the Management of Prostate Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/3137137/)
- [5. Acetyl-CoA Counteracts the Inhibitory Effect of Antiandrogens on Androgen Receptor Signaling in Prostate Cancer Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/3137137/)
- [6. Targeting the androgen receptor signaling pathway in advanced prostate cancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/3137137/)
- To cite this document: BenchChem. [preparing AZ'3137 stock solution and working concentrations]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15544932/docs#preparing-az-3137-stock-solution-and-working-concentrations\]](https://www.benchchem.com/product/b15544932/docs#preparing-az-3137-stock-solution-and-working-concentrations)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check